

# Butoconazole-d5 (nitrate): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Butoconazole-d5 (nitrate)*

Cat. No.: *B15142427*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Butoconazole-d5 (nitrate)**, a deuterated analog of the antifungal agent Butoconazole nitrate. This document compiles essential data, experimental protocols, and mechanistic insights to support research and development activities.

## Certificate of Analysis (Representative)

While a specific Certificate of Analysis for **Butoconazole-d5 (nitrate)** is not publicly available, this representative CoA has been compiled based on available data for Butoconazole nitrate and typical specifications for deuterated standards.

Test	Specification	Method
Appearance	White to off-white solid	Visual
Molecular Formula	C <sub>19</sub> H <sub>12</sub> D <sub>5</sub> Cl <sub>3</sub> N <sub>2</sub> S·HNO <sub>3</sub>	---
Molecular Weight	479.82	Mass Spectrometry
Purity (by HPLC)	≥98%	High-Performance Liquid Chromatography
Isotopic Enrichment	≥99% Deuterium	Mass Spectrometry / NMR
<sup>1</sup> H-NMR	Conforms to structure	Nuclear Magnetic Resonance Spectroscopy
Mass Spectrum	Conforms to structure	Mass Spectrometry
Solubility	Soluble in DMSO and Methanol	Visual
Melting Point	156-158°C	Melting Point Apparatus
Storage	-20°C Freezer	---

## Quantitative Data

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Butoconazole nitrate and its deuterated analog.

Property	Butoconazole Nitrate	rac Butoconazole-d5 Nitrate	Reference
Molecular Formula	C <sub>19</sub> H <sub>17</sub> Cl <sub>3</sub> N <sub>2</sub> S·HNO <sub>3</sub>	C <sub>19</sub> H <sub>12</sub> D <sub>5</sub> Cl <sub>3</sub> N <sub>2</sub> S·HNO <sub>3</sub>	[1]
Molecular Weight	474.79	479.82	[1]
Appearance	White to off-white crystalline powder	White Solid	[2]
Melting Point	~159°C (with decomposition)	156-158°C	[2]
Solubility	Sparingly soluble in methanol; slightly soluble in chloroform, methylene chloride, acetone, and ethanol; very slightly soluble in ethyl acetate; and practically insoluble in water.	Soluble in Dimethyl Sulfoxide, Methanol.	[2]

## Clinical Efficacy of Butoconazole Nitrate Cream (2%)

Clinical studies have demonstrated the efficacy of Butoconazole nitrate for the treatment of vulvovaginal candidiasis. The following table summarizes the results from a comparative study.

Efficacy Outcome	Butoconazole Nitrate 2% Cream (Single Dose)	Miconazole Nitrate 2% Cream (7-Day Course)	Time Point	Reference
Clinical Cure	92%	92%	8-10 days post-treatment	[3]
Mycological Cure (Negative Culture)	87%	87%	8-10 days post-treatment	[3]
Clinical Cure	88%	86%	30 days post-treatment	[3]
Mycological Cure (Negative Culture)	74%	77%	30 days post-treatment	[3]

## Experimental Protocols

### Bioequivalence Study with Clinical Endpoint for Butoconazole Nitrate Vaginal Cream, 2%

This section details the methodology for a typical bioequivalence study as recommended by the FDA.[4]

#### 1. Study Design:

- Randomized, double-blind, parallel, placebo-controlled in vivo study.[4]
- Test Product: Butoconazole Nitrate Vaginal Cream USP, 2%.
- Reference Product: Approved Butoconazole Nitrate Vaginal Cream, 2%.
- Placebo: Vehicle of the cream.

#### 2. Study Population:

- Postmenarcheal females with a clinical diagnosis of symptomatic vulvovaginal candidiasis (VVC).[4]

- Diagnosis confirmed by positive KOH wet mount at baseline.[4]

### 3. Treatment Administration:

- A single full applicator (approximately 5 g) of the assigned cream is inserted into the vagina. [4]

### 4. Efficacy Endpoints:

- The primary endpoint is evaluated at the test-of-cure visit conducted on Study Day 21 to 30. [4]
- Therapeutic Cure: Defined as both clinical cure and mycological cure.
- Clinical Cure: Resolution of all vulvovaginal signs and symptoms present at baseline.[4]
- Mycological Cure: A negative KOH wet mount test and a negative fungal culture for *Candida* species.[4]

### 5. Fungal Culture:

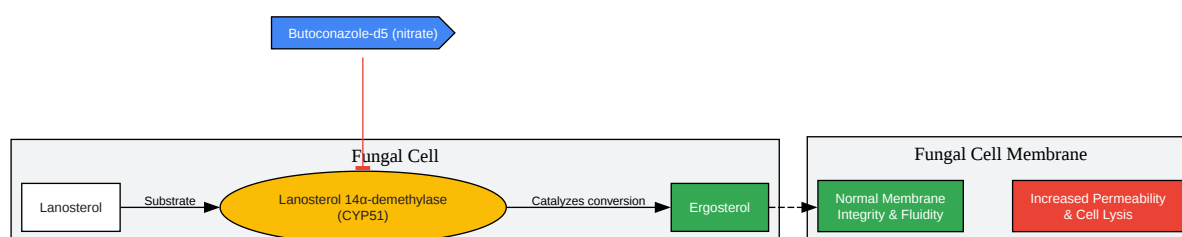
- A vaginal fungal culture is obtained at baseline to identify the *Candida* species.[4]
- Only subjects with a positive baseline culture for a *Candida* species are included in the per-protocol analysis.[4]

## Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Butoconazole, like other imidazole antifungal agents, exerts its effect by disrupting the fungal cell membrane. The primary mechanism is the inhibition of the enzyme lanosterol 14 $\alpha$ -demethylase, a key enzyme in the biosynthesis of ergosterol.[5][6] Ergosterol is a vital component of the fungal cell membrane, analogous to cholesterol in mammalian cells.[6]

The inhibition of lanosterol 14 $\alpha$ -demethylase leads to a depletion of ergosterol and an accumulation of toxic methylated sterol precursors.[6] This alteration in the lipid composition of the cell membrane increases its permeability, leading to the leakage of essential cellular contents and ultimately, fungal cell death.[6]

## Signaling Pathway Diagram



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